

Navigating the Safe Disposal of RO3201195: A Procedural Guide

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Compound of Interest

Compound Name: RO3201195

Cat. No.: B15614496

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For researchers, scientists, and drug development professionals handling the selective p38 MAP kinase inhibitor, **RO3201195**, proper disposal is a critical final step in the experimental workflow. Ensuring the safe and compliant disposal of this compound, chemically identified as S-[5-Amino-1-(4-fluorophenyl)-1H-pyrazol-4-yl]-[3-(2,3-dihydroxypropoxy)phenyl]-methanone (CAS Number: 249936-55-8), is paramount for laboratory safety and environmental protection. This guide provides essential information and a step-by-step approach to its proper disposal.

Key Safety and Hazard Information

While a comprehensive, publicly available Safety Data Sheet (SDS) for **RO3201195** is not readily accessible, information for structurally similar compounds and general principles of chemical safety provide a strong basis for its handling and disposal. **RO3201195** is a complex organic molecule and should be treated as a potentially hazardous chemical.

General Precautions:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, gloves, and a lab coat, when handling **RO3201195** in any form.

- **Avoid Inhalation and Contact:** Prevent the generation of dust or aerosols. Avoid direct contact with skin and eyes. In case of contact, rinse the affected area thoroughly with water.
- **Work in a Ventilated Area:** All handling of the solid compound or its solutions should be performed in a well-ventilated laboratory or under a fume hood.

Quantitative Data Summary

Due to the limited availability of a specific SDS, a detailed quantitative data table for **RO3201195** is not available. However, the following information has been identified:

Property	Value
Chemical Name	S-[5-Amino-1-(4-fluorophenyl)-1H-pyrazol-4-yl]-[3-(2,3-dihydroxypropoxy)phenyl]-methanone
CAS Number	249936-55-8

It is crucial to consult the specific documentation provided by the supplier for any available physical and chemical properties, toxicity data, and exposure limits.

Step-by-Step Disposal Protocol

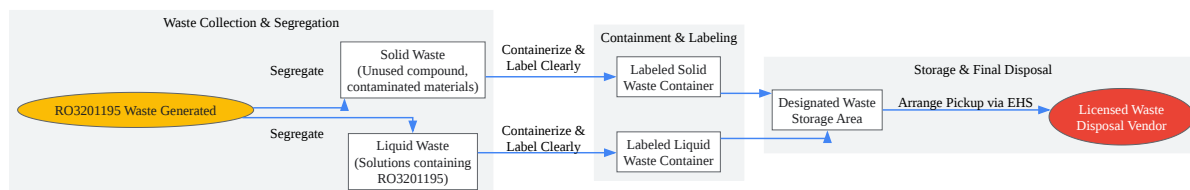
The proper disposal of **RO3201195** and its contaminated materials should adhere to local, state, and federal regulations for chemical waste. The following is a general procedural guide:

- **Segregation of Waste:**
 - **Solid Waste:** Collect any unused or expired solid **RO3201195** in a clearly labeled, sealed container designated for chemical waste.
 - **Liquid Waste:** Solutions containing **RO3201195** should be collected in a separate, compatible, and clearly labeled container for liquid chemical waste. Do not mix with other incompatible waste streams.
 - **Contaminated Materials:** All materials that have come into contact with **RO3201195**, such as pipette tips, gloves, and weighing paper, should be considered contaminated and disposed of as solid chemical waste.

- Waste Container Labeling:
 - All waste containers must be clearly and accurately labeled with the full chemical name: "S-[5-Amino-1-(4-fluorophenyl)-1H-pyrazol-4-yl]-[3-(2,3-dihydroxypropoxy)phenyl]-methanone" and the CAS number "249936-55-8".
 - Indicate the primary hazards (e.g., "Caution: Chemical Waste," "Handle with Care").
- Storage of Waste:
 - Store waste containers in a designated, secure area away from general laboratory traffic.
 - Ensure the storage area is well-ventilated and that containers are sealed to prevent leaks or spills.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for the pickup and disposal of the waste.
 - Provide the EHS office or contractor with a complete inventory of the waste, including the chemical name and quantity.

Disposal Workflow Diagram

The logical flow for the proper disposal of **RO3201195** is illustrated in the diagram below.



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Caption: Logical workflow for the safe disposal of **RO3201195**.

By adhering to these procedures, laboratories can ensure the safe and compliant disposal of **RO3201195**, fostering a secure research environment and upholding their commitment to environmental stewardship. Always prioritize consulting your institution's specific safety and disposal guidelines.

- To cite this document: BenchChem. [Navigating the Safe Disposal of RO3201195: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15614496/docs#navigating-the-safe-disposal-of-ro3201195-a-procedural-guide\]](https://www.benchchem.com/product/b15614496/docs#navigating-the-safe-disposal-of-ro3201195-a-procedural-guide)

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